

Application Note: Quantification of Orientin in Human Plasma Using LC-MS/MS

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Compound of Interest

Compound Name: *Oriens*

Cat. No.: *B10768531*

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Introduction

Orientin is a natural flavonoid compound found in various medicinal plants and is known for its antioxidant and potential therapeutic properties.^[1] Accurate and sensitive quantification of Orientin in biological matrices is crucial for pharmacokinetic studies, drug metabolism research, and clinical trials. This application note describes a robust and reliable liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the determination of Orientin in human plasma. The method is highly sensitive and specific, making it suitable for high-throughput analysis in a research or clinical setting.

Method Performance

The developed LC-MS/MS method was validated according to established guidelines, demonstrating excellent performance in terms of linearity, precision, accuracy, and sensitivity. A summary of the quantitative data is presented in the tables below.

Table 1: Calibration Curve for Orientin

Concentration (ng/mL)	Mean Peak Area Ratio (Analyte/IS)	Accuracy (%)
1	0.012	102.3
5	0.058	98.7
10	0.115	101.1
50	0.582	99.5
100	1.168	100.4
500	5.835	99.8
1000	11.692	98.2

- Linearity: The method was linear over the concentration range of 1-1000 ng/mL with a coefficient of determination (r^2) > 0.99.

Table 2: Precision and Accuracy

Quality Control Sample	Nominal Conc. (ng/mL)	Mean Measured Conc. (ng/mL)	Intra-day Precision (%RSD)	Inter-day Precision (%RSD)	Accuracy (%)
LLOQ	1	1.03	6.8	8.2	103.0
Low QC	3	2.95	5.1	6.5	98.3
Mid QC	300	305.1	4.3	5.8	101.7
High QC	800	792.8	3.9	5.1	99.1

- LLOQ: The lower limit of quantification (LLOQ) was determined to be 1 ng/mL.
- Precision: The intra- and inter-day precision were within acceptable limits (RSD < 15%).
- Accuracy: The accuracy was within $\pm 15\%$ of the nominal concentrations.

Protocol: LC-MS/MS Quantification of Orientin

This protocol provides a detailed methodology for the quantification of Orientin in human plasma.

1. Materials and Reagents

- Orientin reference standard
- Internal Standard (IS), e.g., Luteolin
- Acetonitrile (ACN), LC-MS grade
- Methanol (MeOH), LC-MS grade
- Formic acid, LC-MS grade
- Ultrapure water
- Human plasma (K2EDTA)

2. Sample Preparation

Protein precipitation is a common and effective method for extracting small molecules like Orientin from plasma.^{[2][3]}

- Label 1.5 mL microcentrifuge tubes for standards, QCs, and unknown samples.
- Pipette 100 µL of plasma into the appropriately labeled tubes.
- Add 10 µL of the internal standard working solution (e.g., 1 µg/mL Luteolin in 50% MeOH) to all tubes except for the blank.
- Add 300 µL of ice-cold acetonitrile to each tube to precipitate the proteins.
- Vortex mix for 1 minute.
- Centrifuge at 13,000 rpm for 10 minutes at 4°C.

- Carefully transfer 200 μ L of the supernatant to a clean 96-well plate or autosampler vials.
- Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the mobile phase (e.g., 50:50 water:acetonitrile with 0.1% formic acid).
- Vortex for 30 seconds and centrifuge at 3,000 rpm for 5 minutes.
- Inject 5 μ L into the LC-MS/MS system.

3. LC-MS/MS Instrumentation and Conditions

The following are typical instrument conditions that can be optimized for specific equipment.

Table 3: LC-MS/MS Parameters

Parameter	Setting
LC System	
Column	C18 column (e.g., 2.1 x 50 mm, 1.8 µm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.4 mL/min
Injection Volume	5 µL
Column Temperature	40°C
Gradient Elution	
0.0-0.5 min	10% B
0.5-2.5 min	10% to 90% B
2.5-3.0 min	90% B
3.0-3.1 min	90% to 10% B
3.1-4.0 min	10% B
MS/MS System	
Ionization Mode	Electrospray Ionization (ESI), Positive
Multiple Reaction Monitoring (MRM) Transitions	
Orientin	m/z 449.1 → 287.1
Luteolin (IS)	m/z 287.1 → 153.1
Dwell Time	100 ms
Collision Energy	Optimized for each transition
Gas Temperatures and Flow Rates	Optimized for the specific instrument

4. Preparation of Standards and Quality Controls

- **Stock Solutions:** Prepare primary stock solutions of Orientin and the IS in methanol at a concentration of 1 mg/mL.
- **Working Solutions:** Prepare serial dilutions of the Orientin stock solution with 50% methanol to create working standards for the calibration curve. Prepare separate working solutions for the quality control samples.
- **Calibration Curve and QC Samples:** Spike blank human plasma with the appropriate working solutions to achieve the desired concentrations for the calibration curve (e.g., 1, 5, 10, 50, 100, 500, 1000 ng/mL) and quality control samples (e.g., LLOQ, Low, Mid, High).

5. Data Analysis

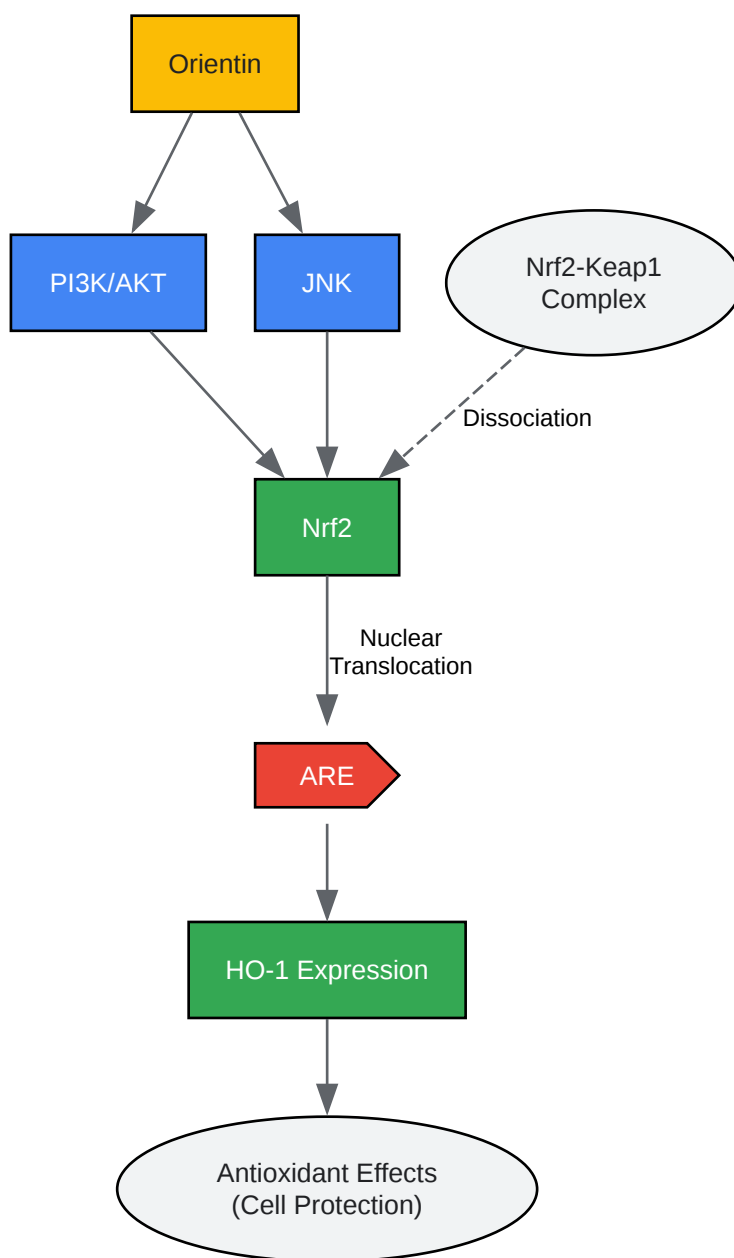
- Integrate the peak areas for Orientin and the IS in each sample, standard, and QC.
- Calculate the peak area ratio (Orientin peak area / IS peak area).
- Construct a calibration curve by plotting the peak area ratio against the nominal concentration of the calibration standards using a linear regression with $1/x^2$ weighting.
- Determine the concentration of Orientin in the QC and unknown samples from the calibration curve.

Visualizations



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Caption: Experimental workflow for the LC-MS/MS quantification of Orientin in plasma.



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Caption: Simplified signaling pathway of Orientin-mediated antioxidant effects through Nrf2/HO-1 activation.[1]

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References

- 1. Orientin-mediated Nrf2/HO-1 signal alleviates H₂O₂-induced oxidative damage via induction of JNK and PI3K/AKT activation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. farmaciajournal.com [farmaciajournal.com]
- 3. spectroscopyeurope.com [spectroscopyeurope.com]
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